

Introduction: Unveiling a Versatile Halogenated Building Block

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3,6-Dibromo-2-chlorotoluene

Cat. No.: B3026504

[Get Quote](#)

3,6-Dibromo-2-chlorotoluene is a polysubstituted aromatic compound that serves as a highly functionalized and versatile intermediate in modern organic synthesis. Its specific arrangement of three halogen atoms—two bromine and one chlorine—on a toluene scaffold provides multiple, distinct reaction sites. This unique reactivity profile makes it a valuable precursor for creating complex molecular architectures, particularly in the fields of pharmaceutical development and materials science. The bromine atoms, being more reactive in typical cross-coupling reactions than the chlorine atom, allow for selective and sequential functionalization. This guide offers a comprehensive overview of its chemical properties, synthesis, reactivity, and applications, providing researchers with the foundational knowledge to effectively integrate this compound into their discovery and development workflows.

Core Chemical and Physical Properties

A precise understanding of the compound's fundamental properties is critical for its effective use in experimental design, from solvent selection to reaction condition optimization.

Chemical Identity

The compound is unambiguously identified by several key metrics, ensuring clarity and precision in research and procurement.

Identifier	Value	Source
CAS Number	1000573-62-5	[1][2][3]
Molecular Formula	C ₇ H ₅ Br ₂ Cl	[4][5]
Molecular Weight	284.37 g/mol	[4][5]
IUPAC Name	1,4-Dibromo-2-chloro-3-methylbenzene	[4]
Common Names	3,6-Dibromo-2-chlorotoluene; 2-Chloro-3,6-dibromotoluene	[2][6]
SMILES	<chem>ClC1=C(C)C(=CC=C1Br)Br</chem>	[4]
InChI	InChI=1S/C7H5Br2Cl/c1-4-5(8)2-3-6(9)7(4)10/h2-3H,1H3	[4]

Physicochemical Data

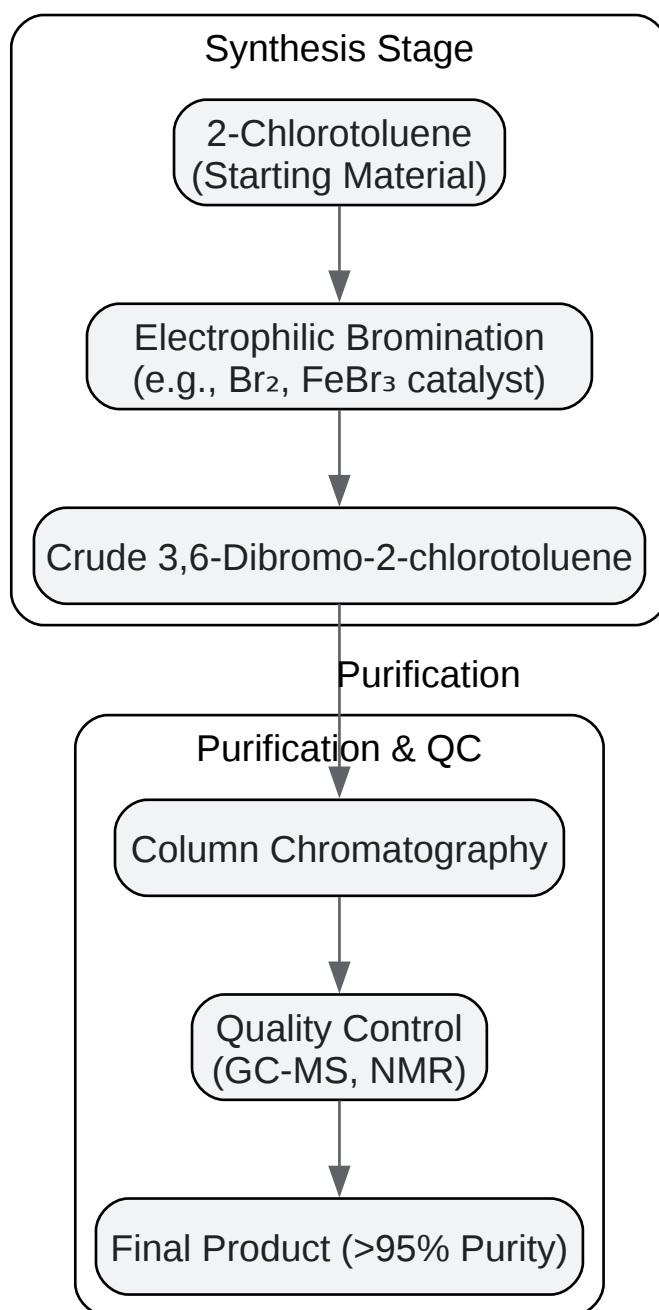
The physicochemical properties influence the compound's behavior in different environments, which is crucial for designing reaction setups and purification protocols. Note that many of these values are derived from computational QSAR modeling due to limited experimental data.

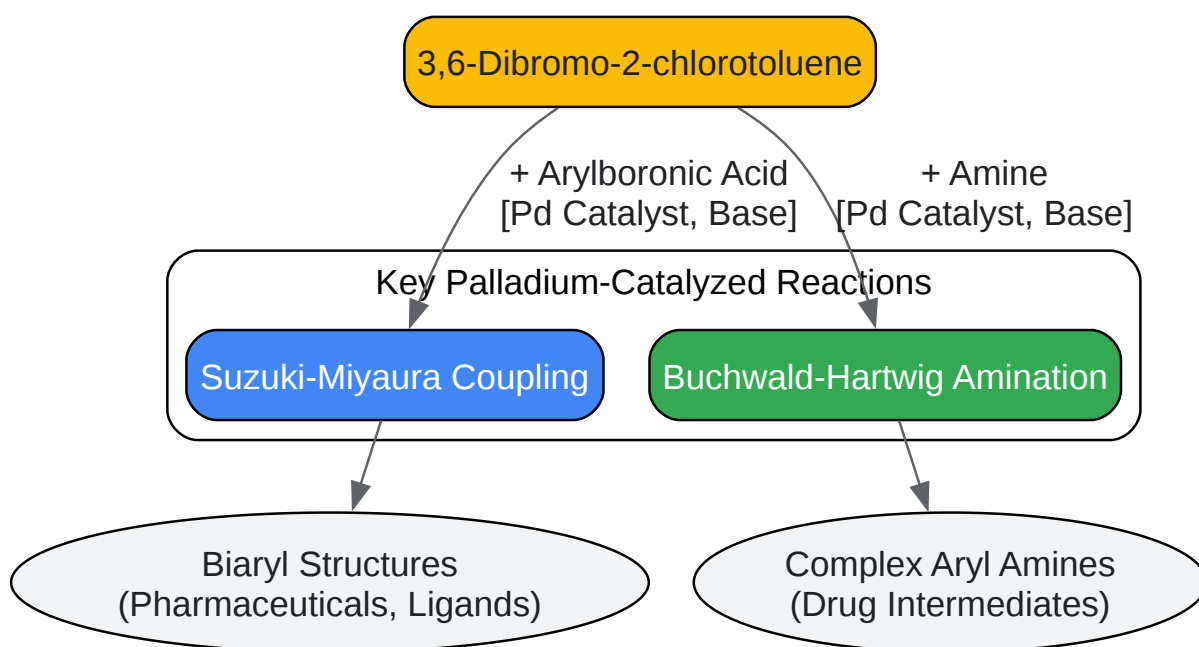
[4]

Property	Predicted Value	Significance in Research
Boiling Point	278.5 ± 35.0 °C	Defines distillation parameters for purification.
Density	1.895 ± 0.06 g/cm ³	Useful for mass-to-volume calculations in reaction setup.
Partition Coefficient (XLogP3)	~4.7	Indicates high lipophilicity, suggesting good solubility in non-polar organic solvents.[4]

Synthesis, Purification, and Quality Control

Commercial availability of **3,6-Dibromo-2-chlorotoluene** is typically at 95% purity, with suppliers like Oakwood Chemicals and Fluorochem offering various quantities.^{[1][4]} The industrial production workflow involves synthesis followed by rigorous purification and quality control to ensure batch-to-batch consistency.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. netascientific.com [netascientific.com]
- 2. echemi.com [echemi.com]
- 3. echemi.com [echemi.com]
- 4. 3,6-Dibromo-2-chlorotoluene (1000573-62-5) for sale [vulcanchem.com]
- 5. scbt.com [scbt.com]
- 6. 1000573-62-5 | 2-Chloro-3,6-dibromotoluene - Aromsyn Co.,Ltd. [aromsyn.com]
- To cite this document: BenchChem. [Introduction: Unveiling a Versatile Halogenated Building Block]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3026504#3-6-dibromo-2-chlorotoluene-cas-number-1000573-62-5\]](https://www.benchchem.com/product/b3026504#3-6-dibromo-2-chlorotoluene-cas-number-1000573-62-5)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com